

ATTO 532: A Comprehensive Technical Guide to its Spectroscopic Properties and Applications

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Compound of Interest

Compound Name: ATTO 532

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the fluorescent dye **ATTO 532**, focusing on its core spectroscopic characteristics, experimental protocols for its use, and its application in advanced fluorescence-based methodologies.

Core Spectroscopic Properties of ATTO 532

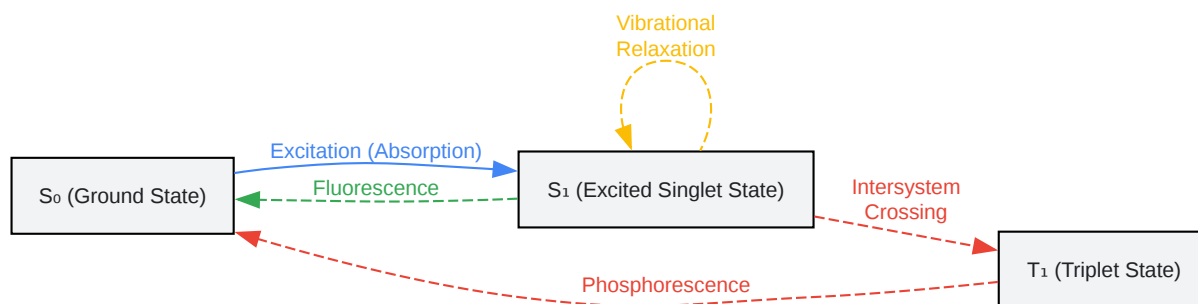
ATTO 532 is a fluorescent label belonging to the rhodamine family of dyes.^{[1][2][3][4]} It is recognized for its strong absorption, high fluorescence quantum yield, and excellent photostability and water solubility.^{[1][2][3][4]} These characteristics make it a versatile tool for a wide range of applications in biological research, including single-molecule detection, flow cytometry, and high-resolution microscopy.^{[1][4]}

The key quantitative spectroscopic and physical properties of **ATTO 532** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Excitation Maximum (λ_{ex})	532 nm	[1][3]
Emission Maximum (λ_{em})	553 nm	[1][3]
Molar Extinction Coefficient (ϵ_{max})	$1.15 \times 10^5 \text{ cm}^{-1} \text{ M}^{-1}$	[5]
Fluorescence Quantum Yield (Φ_F)	0.90	[3]
Fluorescence Lifetime (τ)	3.8 ns	[3]
Molecular Weight (as NHS-ester)	1081 g/mol	[1]
Recommended Excitation Source	532 nm laser (e.g., frequency-doubled Nd:YAG)	[1]

Understanding the Fluorescence Mechanism

The process of fluorescence, as exhibited by **ATTO 532**, can be visually understood through a Jablonski diagram. This diagram illustrates the electronic transitions that occur when a fluorophore absorbs and subsequently emits light.



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Caption: Jablonski diagram illustrating the electronic transitions involved in fluorescence.

Experimental Protocols

Detailed methodologies are crucial for the successful application of **ATTO 532** in experimental settings. Below are protocols for common procedures involving this fluorophore.

Protein Labeling with **ATTO 532 NHS-Ester**

This protocol outlines the steps for covalently labeling proteins with amine-reactive **ATTO 532** NHS-ester.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS)
- **ATTO 532** NHS-ester
- Anhydrous, amine-free DMSO or DMF
- 1 M Sodium bicarbonate buffer, pH 8.3
- Purification column (e.g., Sephadex G-25)

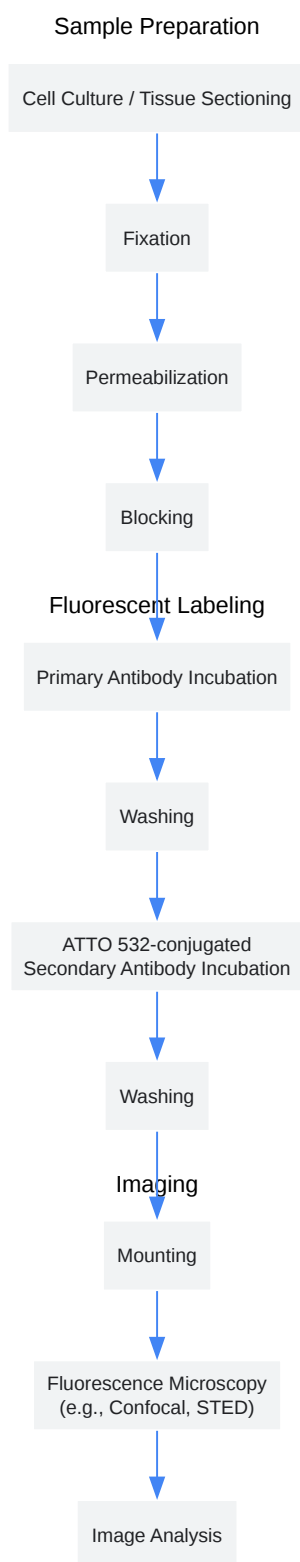
Procedure:

- **Protein Preparation:** Dissolve the protein in a suitable buffer at a concentration of 2-10 mg/mL. Ensure the buffer is free from amine-containing substances like Tris or glycine. If necessary, dialyze the protein solution against PBS.
- **pH Adjustment:** Adjust the pH of the protein solution to 8.3 by adding 1 M sodium bicarbonate buffer. This is crucial for the efficient reaction of the NHS-ester with primary amines.
- **Dye Preparation:** Immediately before use, dissolve the **ATTO 532** NHS-ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL.
- **Labeling Reaction:** Add the dissolved **ATTO 532** NHS-ester to the protein solution. The optimal molar ratio of dye to protein should be determined empirically, but a starting point of a 5-10 fold molar excess of the dye is recommended.

- Incubation: Incubate the reaction mixture for 1 hour at room temperature with continuous stirring or rotation, protected from light.
- Purification: Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with a suitable buffer (e.g., PBS). The first colored fraction to elute will be the **ATTO 532**-labeled protein.
- Determination of Degree of Labeling (DOL): The DOL can be calculated by measuring the absorbance of the conjugate at 280 nm (for the protein) and 532 nm (for **ATTO 532**).

General Workflow for Fluorescence Microscopy

The following diagram illustrates a typical workflow for preparing and imaging a biological sample using a fluorescently labeled probe, such as an antibody conjugated to **ATTO 532**.



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Caption: A generalized experimental workflow for immunofluorescence microscopy.

Protocol for Fluorescence In Situ Hybridization (FISH) with an ATTO 532-Labeled Probe

This protocol provides a general guideline for performing FISH on cultured cells using a probe labeled with **ATTO 532**.

Materials:

- Cultured cells on coverslips
- **ATTO 532**-labeled DNA or RNA probe
- Fixation solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization solution (e.g., 0.5% Triton X-100 in PBS)
- Hybridization buffer
- Wash buffers (e.g., SSC buffers of varying concentrations)
- DAPI for nuclear counterstaining
- Antifade mounting medium

Procedure:

- Sample Preparation:
 - Grow cells on sterile coverslips to the desired confluency.
 - Wash the cells with PBS.
 - Fix the cells with 4% paraformaldehyde for 15 minutes at room temperature.
 - Wash twice with PBS.
 - Permeabilize the cells with 0.5% Triton X-100 in PBS for 10 minutes at room temperature.
 - Wash twice with PBS.

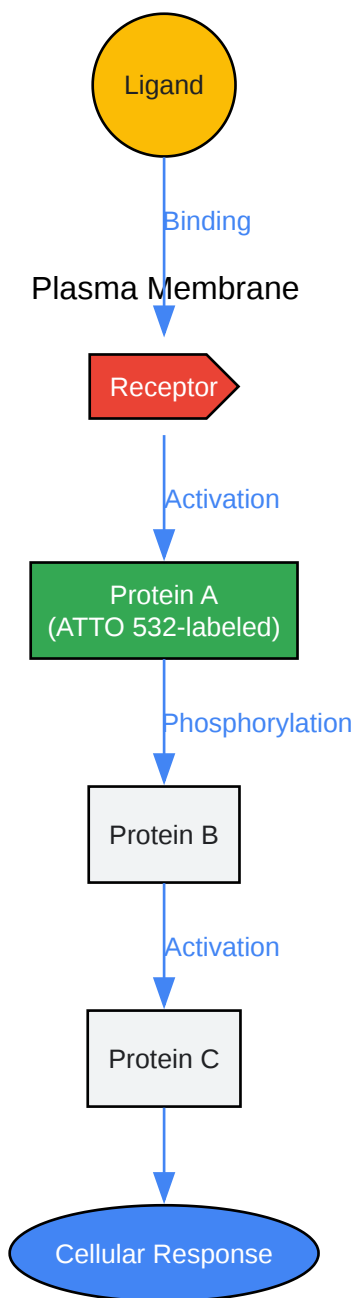
- Hybridization:
 - Prepare the hybridization solution containing the **ATTO 532**-labeled probe at the desired concentration.
 - Denature the probe and the cellular DNA/RNA by heating.
 - Apply the hybridization solution to the coverslips and incubate overnight in a humidified chamber at the appropriate hybridization temperature.
- Washing:
 - Perform a series of post-hybridization washes with increasing stringency (e.g., decreasing concentrations of SSC buffer and increasing temperature) to remove the unbound probe.
- Counterstaining and Mounting:
 - Counterstain the cell nuclei with DAPI.
 - Mount the coverslips onto microscope slides using an antifade mounting medium.
- Imaging:
 - Visualize the **ATTO 532** signal using a fluorescence microscope equipped with appropriate filters for excitation and emission.

Applications in Advanced Microscopy

ATTO 532 is particularly well-suited for super-resolution microscopy techniques such as Stimulated Emission Depletion (STED) microscopy.^[1] Its high photostability and brightness allow for the repeated excitation and depletion cycles required to achieve sub-diffraction resolution imaging. When using **ATTO 532** for STED microscopy, it is crucial to use a mounting medium with a refractive index that matches the immersion oil of the objective lens to minimize optical aberrations.

Signaling Pathway Visualization

Fluorescently labeled molecules are instrumental in visualizing and understanding cellular signaling pathways. For instance, a protein involved in a signaling cascade can be tagged with **ATTO 532** to track its localization and interactions within the cell upon pathway activation.



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Caption: A generic signaling pathway illustrating the role of a fluorescently labeled protein.

In summary, **ATTO 532** is a robust and versatile fluorescent dye with exceptional spectroscopic properties that make it an invaluable tool for a wide array of applications in modern biological research. Its utility in high-resolution imaging and cellular tracking continues to contribute significantly to our understanding of complex biological processes.

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References

- [1. leica-microsystems.com](https://leica-microsystems.com) [leica-microsystems.com]
- [2. Atto 532 Protein Labeling Kit, Fluorescent Amine Protein Labeling - Jena Bioscience](#) [jenabioscience.com]
- [3. FluoroFinder](#) [app.fluorofinder.com]
- [4. metabion.com](https://metabion.com) [metabion.com]
- [5. jenabioscience.com](https://jenabioscience.com) [jenabioscience.com]
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